

Molecular Mechanism and Experimental Analysis

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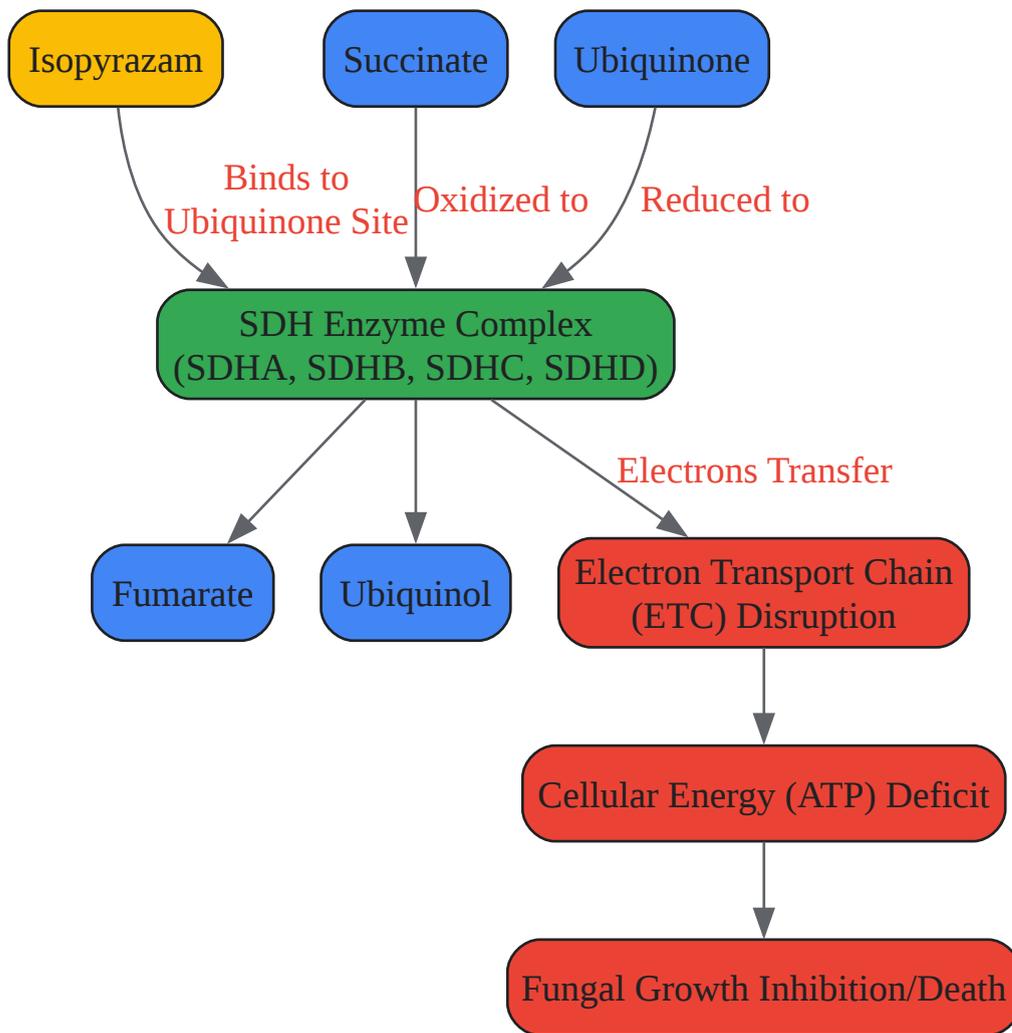
Compound Focus: Isopyrazam

CAS No.: 881685-58-1

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Isopyrazam binds to the ubiquinone (Q) site of the SDH enzyme, blocking electron transfer and energy production [1]. Research on *Rhizoctonia solani* has identified specific genetic mutations that confer resistance, such as **H249L in the SDHB subunit** and a novel **I78F in the SDHC subunit**, which reduce the fungicide's binding affinity [2] [3].



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Protocol for Fungal Sensitivity Monitoring

The following methodology is used to monitor pathogen sensitivity and assess resistance risk [2] [3].

- **Step 1: Pathogen Isolation and Culture**

- Collect diseased plant samples from the field.
- Isolate and purify the fungal pathogen (e.g., *R. solani*) from the lesions.
- Culture the isolates on appropriate media like Potato Dextrose Agar (PDA).

- **Step 2: In Vitro Sensitivity Assay (EC50 Determination)**

- Prepare a stock solution of **isopyrazam** in a solvent and dilute to a series of concentrations in PDA.
 - Inoculate each amended plate with a mycelial plug from the edge of an actively growing fungal colony.
 - Incubate plates at the optimal temperature for fungal growth.
 - Measure the diameter of mycelial growth after a set period.
 - Calculate the effective concentration that inhibits mycelial growth by 50% (EC50) using regression analysis.
- **Step 3: Data Analysis**
 - The **sensitivity distribution** of a population is determined by the EC50 values of multiple isolates [2]. A unimodal curve suggests no resistance issues.
 - The **Resistance Factor (RF)** is calculated as (EC50 of mutant or field isolate / EC50 of sensitive baseline isolate). Resistance levels are categorized as:
 - Low: **RF 5-20**
 - Moderate: **RF 20-100**
 - High: **RF > 100** [3]

Resistance Management and Environmental Profile

Managing resistance is crucial for sustainable use. **Isopyrazam** exhibits **positive cross-resistance** with other SDHIs like thifluzamide but **no cross-resistance** with fungicides of different groups [2]. This supports the use of fungicide rotation.

Property	Fitness of Resistant Mutants
Mycelial Growth	Significantly reduced growth rate compared to wild-type strains [2].
Pathogenicity	Reduced ability to cause disease lesions; lesions on plants were smaller [2].
Competitiveness	Lower composite fitness index, making them less competitive in the field [2].

Environmental and Toxicological Considerations

As an SDHI, **isopyrazam**'s mode of action affects a conserved metabolic pathway, raising concerns for non-target organisms [1].

- **Toxicity to Fish:** **Isopyrazam** is highly toxic to fish, with a 96-hour LC50 reported as low as **70 nM** for the common carp [1].
- **Effects in Zebrafish Models:** Studies on zebrafish embryos and larvae have shown that SDHI fungicides, including **isopyrazam**, can cause developmental toxicity, cardiovascular abnormalities, liver and kidney damage, oxidative stress, and energy deficits at developmentally relevant concentrations [1].

Isopyrazam is a vital tool for crop protection with a specific biochemical target. Its successful long-term use depends on implementing robust resistance management strategies and understanding its environmental impact.

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References

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2. Study evaluates resistance to the fungicide isopyrazam [revistacultivar.com]
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